N-Cyclohexylformamide safety data sheet (SDS)

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Compound of Interest

Compound Name:	*N-Cyclohexylformamide*
CAS No.:	*766-93-8*
Cat. No.:	*B146473*

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Title: Comprehensive Technical Guide: **N-Cyclohexylformamide** Profile & Safety Architecture

Executive Summary & Chemical Identity

N-Cyclohexylformamide (NCF) is a secondary amide characterized by a cyclohexane ring substituted with a formamido group.[1][2] While often categorized generically as an intermediate, its specific utility lies in its role as a mimic for the Michaelis complex in liver alcohol dehydrogenase (LADH) studies and as a versatile formylating agent in organic synthesis.

This guide moves beyond standard compliance data to address the operational nuances of NCF, particularly its low melting point (36–41 °C), which creates a phase-change risk during handling and storage.

Chemical Characterization Table

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Parameter	Data	Technical Note
CAS Number	766-93-8	
Formula	C H NO	
Molecular Weight	127.18 g/mol	
Physical State	Waxy Solid / Liquid	Critical: Melts near physiological temperature.[1][2][3][4]
Melting Point	36 – 41 °C	May arrive as liquid in summer months.
Boiling Point	113 °C (at 700 mmHg)	High boiling point solvent potential.[2]
Density	~0.96 g/cm³	Lighter than water.
Solubility	Soluble in Methanol, Ethanol	Moderate water solubility (amide functionality).
Flash Point	> 110 °C (> 230 °F)	Combustible, not highly flammable.

Hazard Architecture & Risk Assessment (GHS)

Signal Word:DANGER

The primary risks associated with NCF are acute toxicity upon ingestion and severe tissue damage (eyes/skin). Unlike simple aliphatic solvents, the formamide moiety contributes to specific biological interactions (enzyme inhibition) that necessitate strict exposure controls.

GHS Hazard Statements & Causality

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Code	Hazard Statement	Mechanistic Insight
H302	Harmful if swallowed	Acute Toxicity: LD50 (IV, mouse) is ~320 mg/kg.[1] Metabolic hydrolysis may release cyclohexylamine (a strong base/irritant) and formate.
H315	Causes skin irritation	Lipophilicity: The cyclohexyl ring facilitates dermal penetration, allowing the formamide group to react with local proteins.
H318	Causes serious eye damage	Corrosivity: Direct contact can cause irreversible corneal opacity due to the compound's surfactant-like properties and basic hydrolysis potential.
H335	May cause respiratory irritation	Volatility: While vapor pressure is low at RT, aerosols formed during heating/synthesis are potent irritants.

Operational Safety & Handling Protocols

The Phase-Change Challenge: Because NCF melts between 36–41 °C, it exists in a "liminal state" in many laboratory environments. It may appear solid in storage but liquefy upon contact with warm gloves or heating blocks. This unpredictability requires a dynamic handling protocol.

Protocol 1: Storage & Stability

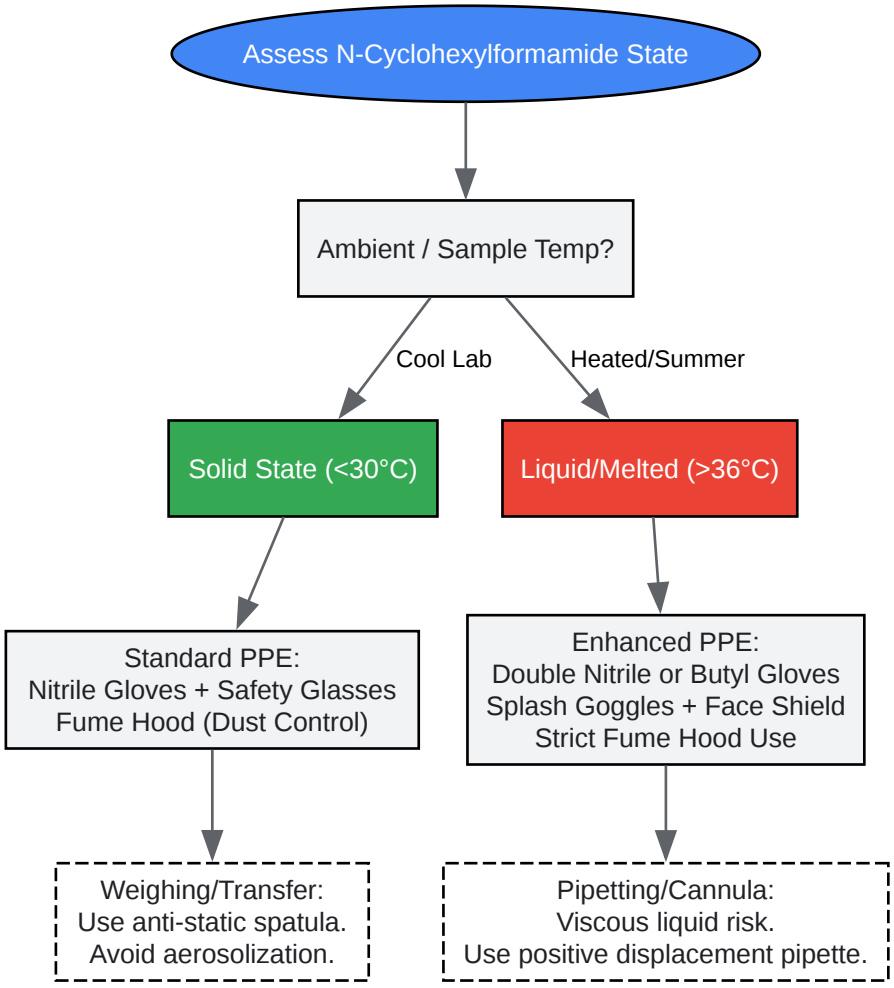
- Environment: Store in a cool, dry place < 25 °C.
- Hygroscopicity: Formamides are generally hygroscopic. Store under inert atmosphere (Nitrogen/Argon) if used for moisture-sensitive catalysis (e.g., Vilsmeier-Haack reactions).

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- Segregation: Keep away from strong oxidizing agents and strong acids/bases to prevent uncontrolled hydrolysis.

Protocol 2: Handling Decision Matrix (DOT Visualization)

The following decision tree guides the researcher through PPE and containment choices based on the physical state of the reagent.



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Figure 1: Dynamic Handling Protocol based on the phase state of **N-Cyclohexylformamide**.

Emergency Response Architecture

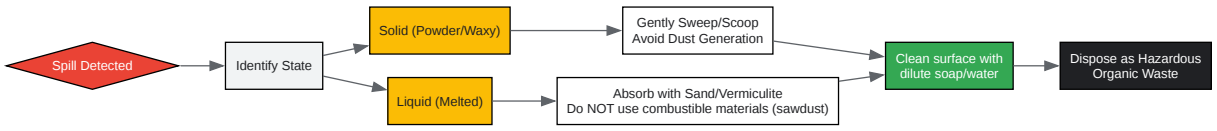
In the event of exposure, the response must be immediate to prevent permanent damage, particularly to the eyes (H318).

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First Aid Logic

- Eye Contact (Critical): Immediate irrigation for 15+ minutes. Do not wait for pain signals; the damage mechanism (protein denaturation) can be painless initially. Consult an ophthalmologist immediately.
- Skin Contact: Wash with soap and water. Remove contaminated clothing.[5] If the reagent was molten, treat for thermal burns and chemical exposure.
- Ingestion: Rinse mouth. Do NOT induce vomiting due to aspiration risk and potential esophageal damage from the irritant.

Spill Management Workflow



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Figure 2: Spill response logic differentiating between solid and liquid states.

Scientific Context: Synthesis & Biological Interaction[7]

For drug development professionals, understanding the mechanistic behavior of NCF is crucial for both synthesis planning and toxicity prediction.

Biological Interaction (Enzyme Inhibition)

NCF is not merely an inert solvent. Research indicates it binds to Liver Alcohol Dehydrogenase (LADH).

- Mechanism: It mimics the Michaelis complex formed during aldehyde reduction.[3][6] The formamide oxygen coordinates with the catalytic zinc atom in the enzyme's active site, while

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the cyclohexyl group occupies the hydrophobic substrate channel.

- Implication: In metabolic studies, NCF can act as a competitive inhibitor, potentially altering the pharmacokinetic profile of co-administered drugs metabolized by ADH.

Synthetic Utility

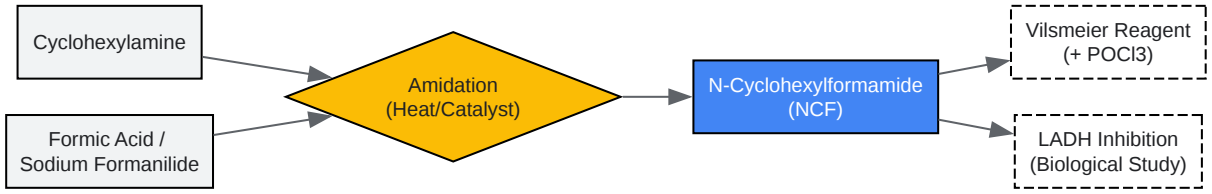
NCF is utilized as a formylating agent and a precursor for heterocycles.[7]

- Vilsmeier-Haack Reaction: Like DMF, NCF can react with POCl

  to form a Vilsmeier reagent, introducing formyl groups into electron-rich aromatic systems.

- Precursor: Used in the synthesis of aminobenzoxazole derivatives and 2-methylidene-1,3-selenazolidine derivatives.

Synthesis Pathway Visualization



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Figure 3: Primary synthesis route and downstream applications of **N-Cyclohexylformamide**.

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- To cite this document: BenchChem. [N-Cyclohexylformamide safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146473/docs#n-cyclohexylformamide-safety-data-sheet-sds]

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